

# Aminoacetamidine dihydrochloride molecular weight and formula

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## Compound of Interest

Compound Name: Aminoacetamidine dihydrochloride

Cat. No.: B2979834

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## Technical Guide: Aminoacetamidine Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **aminoacetamidine dihydrochloride**, a valuable building block in synthetic chemistry and drug discovery. This document details its chemical properties, a robust experimental protocol for its synthesis, and a visualization of the synthetic pathway.

## Core Data Presentation

Aminoacetamidine, also known as 2-aminoethanimidamide or glycinamidine, is a small, reactive molecule. The dihydrochloride salt is a common and stable form for laboratory use.

Property	Data
Chemical Name	2-Aminoethanimidamide dihydrochloride
Synonyms	Aminoacetamidine dihydrochloride, Glycinamidine dihydrochloride
CAS Number	82102-87-2
Molecular Formula	C <sub>2</sub> H <sub>9</sub> Cl <sub>2</sub> N <sub>3</sub>
Molecular Weight	146.02 g/mol

## Experimental Protocol: Synthesis via Pinner Reaction

The synthesis of **aminoacetamidine dihydrochloride** can be effectively achieved through the Pinner reaction. This classic method involves the acid-catalyzed reaction of a nitrile with an alcohol to form an imino ester salt (a Pinner salt), which is then converted to the corresponding amidine.

### Materials:

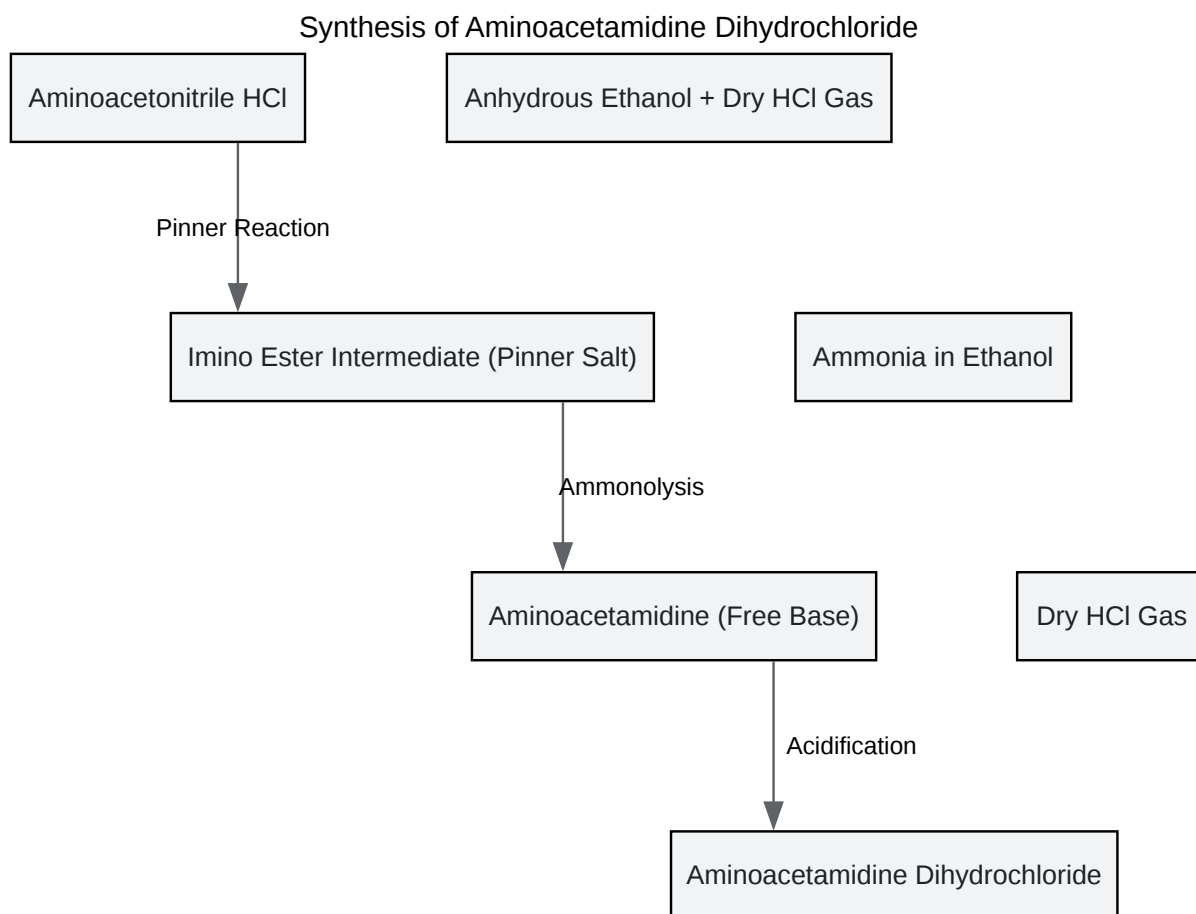
- Aminoacetonitrile hydrochloride
- Anhydrous ethanol
- Dry hydrogen chloride gas
- Anhydrous diethyl ether
- Ammonia (gas or solution in anhydrous ethanol)
- Reaction vessel equipped with a gas inlet, stirrer, and drying tube
- Ice bath

### Methodology:

- Preparation of the Pinner Salt:
  - Suspend aminoacetonitrile hydrochloride in anhydrous ethanol in the reaction vessel.
  - Cool the suspension in an ice bath.
  - Bubble dry hydrogen chloride gas through the stirred suspension. The reaction is exothermic, so maintain the temperature below 10°C.
  - Continue the addition of HCl until the starting material has completely dissolved and the solution is saturated.
  - Seal the vessel and allow it to stand at a low temperature (e.g., 4°C) for 24-48 hours. The imino ester hydrochloride (Pinner salt) will precipitate as a crystalline solid.
  - Collect the precipitate by filtration under anhydrous conditions and wash with cold, anhydrous diethyl ether.
- Conversion to **Aminoacetamidine Dihydrochloride**:
  - Suspend the isolated Pinner salt in anhydrous ethanol.
  - Cool the mixture in an ice bath.
  - Introduce ammonia gas into the suspension with stirring, or add a saturated solution of ammonia in anhydrous ethanol.
  - Continue the addition of ammonia until the reaction is complete, which can be monitored by the dissolution of the Pinner salt and the precipitation of ammonium chloride.
  - Filter the reaction mixture to remove the ammonium chloride precipitate.
  - The filtrate contains the aminoacetamidine free base. To obtain the dihydrochloride salt, carefully bubble dry hydrogen chloride gas through the filtrate until precipitation is complete.
  - Collect the precipitated **aminoacetamidine dihydrochloride** by filtration, wash with anhydrous diethyl ether, and dry under vacuum.

## Synthesis Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **aminoacetamidine dihydrochloride** using the Pinner reaction.



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Caption: Synthetic pathway for **aminoacetamidine dihydrochloride**.

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